

Personal protective equipment for handling 4-Benzoylpyridine

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Compound of Interest

Compound Name: 4-Benzoylpyridine

Cat. No.: B1666322

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Essential Safety and Handling Guide for 4-Benzoylpyridine

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for handling **4-Benzoylpyridine**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **4-Benzoylpyridine**
- Synonyms: Phenyl-4-pyridyl ketone[1][2]
- CAS No.: 14548-46-0[1][2]

Hazard Summary: **4-Benzoylpyridine** is considered hazardous. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3]

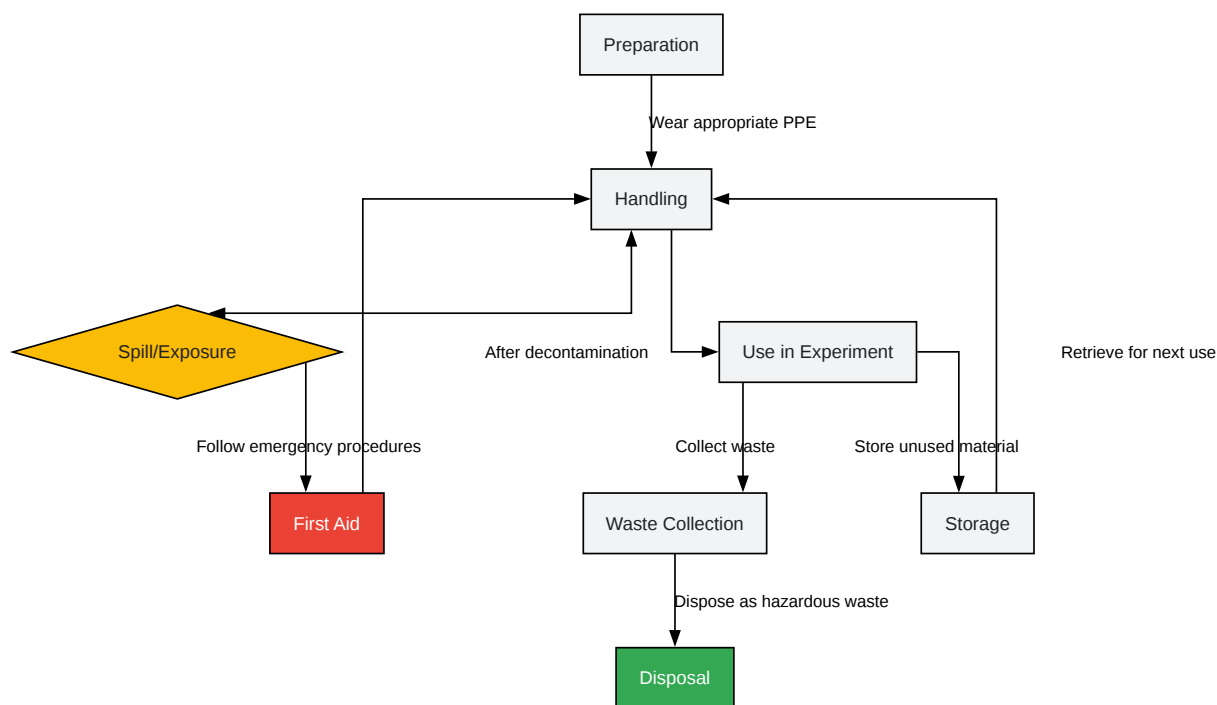
Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required equipment.

Protection Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or glasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	To prevent eye irritation from splashes or dust.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), and appropriate protective clothing to prevent skin exposure.[1][2]	To prevent skin irritation upon contact.[1]
Respiratory Protection	Use only in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA approved respirator is necessary.[1]	To avoid inhalation of dust or vapors, which can cause respiratory irritation.[1][3]

Operational and Disposal Workflow

The following diagram outlines the standard operating procedure for handling and disposing of **4-Benzoylpyridine** safely.



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*Safe handling and disposal workflow for **4-Benzoylpyridine**.*

Procedural Guidance

Handling and Storage

- **Handling:** Always handle **4-Benzoylpyridine** in a well-ventilated area or in a chemical fume hood.^[1] Avoid contact with skin, eyes, and clothing by wearing the specified PPE.^[1] Do not ingest or inhale.^[1] Wash hands thoroughly after handling.^{[1][4]}
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][2]} Keep the container locked up and away from incompatible materials such as strong acids

and oxidizing agents.[1][4]

First Aid Measures

In case of exposure, follow these immediate first aid steps:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[1][2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[1][2] Contaminated clothing should be removed and washed before reuse.[1][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[1][2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention if symptoms occur.[1][2]

Spill and Disposal Plan

- Accidental Release: In the event of a spill, ensure adequate ventilation.[2] Sweep up the spilled solid material, avoiding dust formation, and shovel it into a suitable, closed container for disposal.[1][2]
- Disposal: Dispose of **4-Benzoylpyridine** and its container at an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2] This waste is classified as hazardous.[2] Do not release it into the environment.[1][2]

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